

(2-Ethoxyethoxy)acetic Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: (2-Ethoxyethoxy)acetic acid

Cat. No.: B1195553

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This guide provides an in-depth technical overview of **(2-Ethoxyethoxy)acetic acid** (CAS Number: 7743-94-4), a molecule of significant interest in the fields of toxicology, drug development, and analytical chemistry. This document moves beyond a simple recitation of facts to offer field-proven insights into its properties, synthesis, and applications, with a particular focus on its role as a critical biomarker.

Core Identifiers and Chemical Properties

(2-Ethoxyethoxy)acetic acid is a carboxylic acid and an ether. Its structure, featuring a terminal carboxylic acid group and a diethylene glycol monoethyl ether backbone, gives it both hydrophilic and lipophilic properties. This amphiphilicity makes it soluble in water and some organic solvents.^[1]

A comprehensive list of its identifiers is provided in the table below for easy reference.

Identifier Type	Identifier
CAS Number	7743-94-4[2][3][4][5]
Molecular Formula	C6H12O4[2][3][4][5]
Molecular Weight	148.16 g/mol [2][3][4][5]
IUPAC Name	2-(2-ethoxyethoxy)acetic acid[2]
InChI	InChI=1S/C6H12O4/c1-2-9-3-4-10-5-6(7)8/h2-5H2,1H3,(H,7,8)[2]
InChIKey	UXRJAZNTCYFSMG-UHFFFAOYSA-N
SMILES	CCOCCOCC(=O)O[2]
Synonyms	Acetic acid, 2-(2-ethoxyethoxy)-; (2-Ethoxyethoxy)acetic acid; Ethoxyethoxy acetic acid-2[4][5]

The physical and chemical properties of **(2-Ethoxyethoxy)acetic acid** are summarized in the following table.

Property	Value	Source
Physical State	Liquid at room temperature	[4]
Boiling Point	125-126 °C at 4 Torr	ECHEMI
Density	1.1103 g/cm ³ at 20 °C	ECHEMI
Solubility	Soluble in water	[1]

Synthesis of (2-Ethoxyethoxy)acetic Acid

The synthesis of **(2-Ethoxyethoxy)acetic acid** is crucial for producing analytical standards and for further research into its properties and applications. One established method involves the reaction of chloroacetic acid with sodium ethoxide.[6]

Experimental Protocol: Synthesis from Chloroacetic Acid and Sodium Ethoxide

This protocol is adapted from the method described by Sommelet.[6]

Materials:

- Absolute ethyl alcohol
- Metallic sodium
- Chloroacetic acid
- Concentrated hydrochloric acid
- Ether
- Dry sodium sulfate

Step-by-Step Procedure:

- **Preparation of Sodium Ethoxide:** In a round-bottomed flask equipped with a reflux condenser, dissolve metallic sodium (3 gram atoms) in absolute ethyl alcohol (1250 cc) by adding the sodium rapidly enough to maintain a gentle reflux.[6]
- **Reaction with Chloroacetic Acid:** Once the sodium has completely dissolved, slowly add a solution of chloroacetic acid (1.5 moles) in absolute alcohol (180 cc) to the sodium ethoxide solution.[6]
- **Heating and Alcohol Removal:** After the addition is complete, gently heat the mixture for ten minutes. Then, remove the excess alcohol by distillation from a steam bath, followed by passing steam into the residue.[6]
- **Acidification and Extraction:** Cool the aqueous solution and add concentrated hydrochloric acid (1.7 moles). Remove the precipitated sodium chloride by filtration and wash it with ether. Saturate the filtrate with dry sodium sulfate and extract it multiple times with ether.[6]

- Purification: Remove the ether by distillation, and then distill the residue under reduced pressure to obtain pure **(2-Ethoxyethoxy)acetic acid**.^[6]

The causality behind these steps lies in the classic Williamson ether synthesis, where the sodium ethoxide acts as a nucleophile, displacing the chloride from chloroacetic acid. The subsequent workup is designed to isolate the carboxylic acid product from the reaction mixture.

Applications of (2-Ethoxyethoxy)acetic Acid

Primary Application: Biomarker of Exposure

The most significant application of **(2-Ethoxyethoxy)acetic acid** is as a urinary biomarker for human exposure to 2-(2-ethoxyethoxy)ethanol (DEGEE), a common solvent found in various industrial and consumer products.^[1] The detection and quantification of **(2-Ethoxyethoxy)acetic acid** in urine provide a reliable method for assessing exposure levels in occupational and environmental health studies.^[1]

Metabolic Pathway

(2-Ethoxyethoxy)acetic acid is formed in the body through the metabolic oxidation of 2-(2-ethoxyethoxy)ethanol. This biotransformation is a critical aspect of its toxicology and its utility as a biomarker. The metabolic pathway is a two-step enzymatic process.

Diagram of the Metabolic Pathway of 2-(2-ethoxyethoxy)ethanol



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Caption: Metabolic conversion of 2-(2-ethoxyethoxy)ethanol to **(2-Ethoxyethoxy)acetic acid**.

The initial step involves the oxidation of the primary alcohol group of 2-(2-ethoxyethoxy)ethanol to an aldehyde, catalyzed by alcohol dehydrogenase (ADH).^{[7][8]} Subsequently, aldehyde dehydrogenase (ALDH) rapidly oxidizes the intermediate aldehyde to the corresponding carboxylic acid, **(2-Ethoxyethoxy)acetic acid**.^[7] This metabolic product is then excreted in the urine.

Other Potential Applications

While its role as a biomarker is well-established, the unique chemical structure of **(2-Ethoxyethoxy)acetic acid** suggests potential applications in other areas of research and development. Its derivatives are explored in materials science and synthetic chemistry. For instance, related alkoxyethoxy acetic acids are used in the formulation of surfactants, nanoparticle stabilizers, and specialty inks.^[9]^[10]

Analytical Methodology for Quantification in Urine

The accurate quantification of **(2-Ethoxyethoxy)acetic acid** in urine is essential for its use as a biomarker. Gas chromatography-mass spectrometry (GC-MS) is a commonly employed and reliable method for this purpose. The following protocol outlines a typical workflow.

Experimental Protocol: GC-MS Quantification of (2-Ethoxyethoxy)acetic Acid in Urine

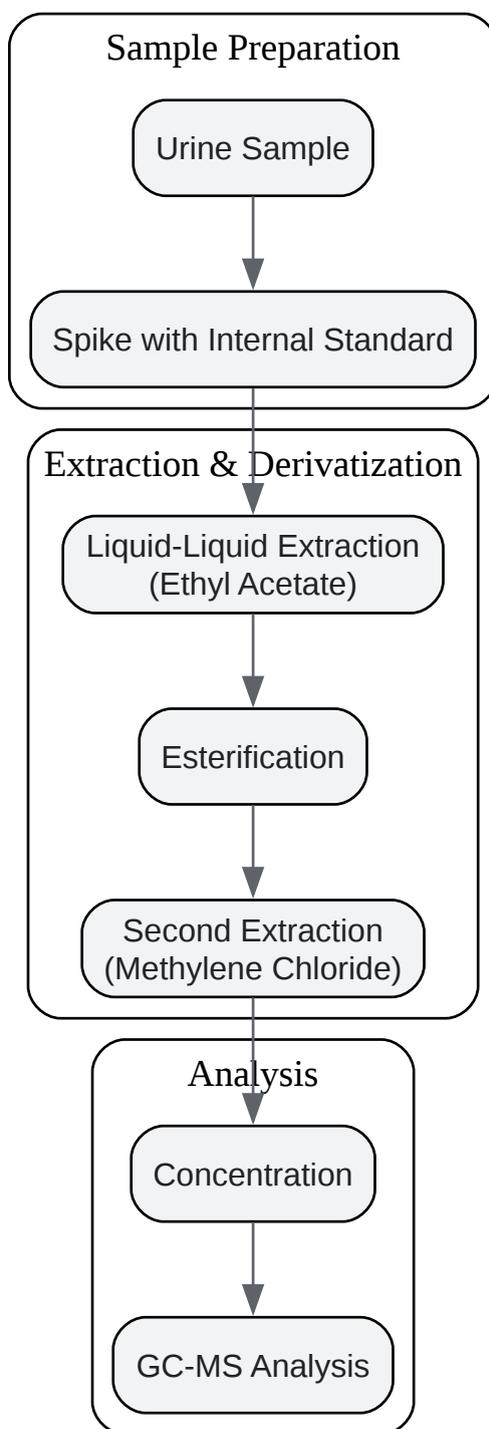
This protocol is based on established methods for the analysis of alkoxyacetic acids in urine.^[11]^[12]^[13]

Materials and Reagents:

- Urine sample
- Internal standard (e.g., a deuterated analog)
- Ethyl acetate
- Methylene chloride
- Esterification agent (e.g., ethanol with an acid catalyst)
- Anhydrous sodium sulfate
- GC-MS system with a suitable capillary column (e.g., HP-1)

Step-by-Step Procedure:

- Sample Preparation:
 - Thaw the urine sample and centrifuge to remove any precipitate.
 - Spike a known volume of the supernatant with an internal standard.
- Liquid-Liquid Extraction (LLE):
 - Add ethyl acetate to the urine sample and vortex thoroughly to extract the analyte.
 - Centrifuge to separate the organic and aqueous layers.
 - Carefully transfer the organic (upper) layer to a clean tube.
 - Repeat the extraction for a second time and combine the organic extracts.
- Derivatization (Esterification):
 - Evaporate the combined organic extracts to dryness under a gentle stream of nitrogen.
 - Add an esterification agent (e.g., acidified ethanol) to the residue and heat to convert the carboxylic acid to its ethyl ester. This step is crucial as it increases the volatility of the analyte for GC analysis.
- Second Extraction:
 - After cooling, add methylene chloride and water to the reaction mixture.
 - Vortex and centrifuge to separate the layers.
 - Transfer the organic (lower) layer containing the derivatized analyte to a new tube.
- Final Preparation and GC-MS Analysis:
 - Dry the organic extract with anhydrous sodium sulfate.
 - Concentrate the final extract to a small volume.
 - Inject an aliquot into the GC-MS system for analysis.

Diagram of the Analytical Workflow for **(2-Ethoxyethoxy)acetic Acid** in Urine

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Caption: General workflow for the quantification of **(2-Ethoxyethoxy)acetic acid** in urine.

Safety and Handling

A comprehensive Safety Data Sheet (SDS) for **(2-Ethoxyethoxy)acetic acid** should always be consulted before handling. The following is a summary of key safety information.

Hazard Statements:

- Causes skin irritation.
- Causes serious eye damage.
- May cause respiratory irritation.

Precautionary Statements:

- Wear protective gloves, protective clothing, and eye/face protection.[14]
- Wash skin thoroughly after handling.[14]
- Use only outdoors or in a well-ventilated area.[14]
- Avoid breathing dust/fume/gas/mist/vapors/spray.[14]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
[14]
- If on skin: Wash with plenty of water.[14]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[14]

Storage:

- Store in a well-ventilated place. Keep container tightly closed.[15]
- Store locked up.[15]

Conclusion

(2-Ethoxyethoxy)acetic acid is a molecule with a well-defined and critical role as a biomarker for exposure to 2-(2-ethoxyethoxy)ethanol. Understanding its chemical properties, metabolic formation, and the analytical methods for its detection is paramount for researchers in toxicology, environmental health, and drug development. This guide has provided a comprehensive overview of these aspects, grounded in established scientific literature and methodologies, to support further research and application of this important compound.

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